

Structural Elucidation of Linagliptin Methyl Dimer: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name: *Linagliptin Methyl Dimer*

Cat. No.: *B13842627*

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As a Senior Application Scientist in pharmaceutical development, identifying and controlling process-related impurities is paramount to ensuring drug safety and efficacy. Under ICH Q3A/Q3B guidelines, any impurity exceeding the 0.10% threshold must be structurally elucidated. One of the most analytically challenging degradants encountered in the manufacturing of the DPP-4 inhibitor Linagliptin is the **Linagliptin Methyl Dimer** (CAS: 2463617-49-2).

This whitepaper provides an in-depth, self-validating analytical workflow for the isolation and structural elucidation of this specific dimeric impurity, bridging the gap between theoretical chemistry and bench-level execution.

Chemical Context & Mechanism of Formation

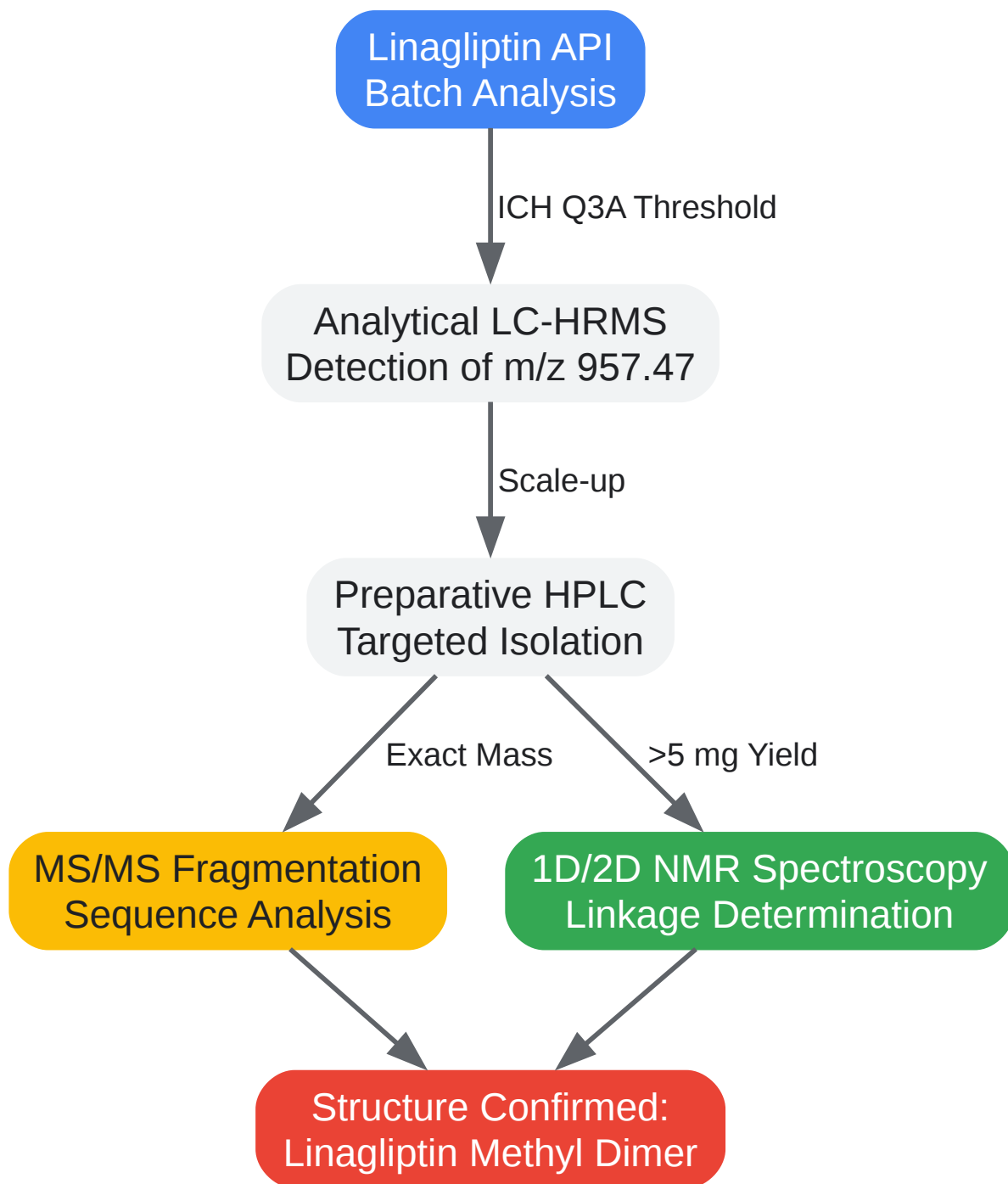
Linagliptin (C₂₅H₂₈N₈O₂) features a highly reactive primary amine on its piperidine ring. During synthesis, or upon prolonged storage in excipients containing trace peroxides or formaldehyde, Linagliptin is susceptible to condensation reactions [1](#).

The **Linagliptin Methyl Dimer** (C₅₁H₅₆N₁₆O₄) is formed when a single carbon atom—typically derived from formaldehyde or a synthetic methylene source—acts as a bridge between the primary amines of two Linagliptin monomers, creating an aminal (N-CH₂-N).

linkage [2](#). Because this impurity effectively doubles the molecular weight and alters the pharmacological profile, its definitive structural confirmation is a critical regulatory requirement.

Analytical Strategy & Workflow

To confidently elucidate this structure, we employ an orthogonal, self-validating approach. Chromatographic isolation ensures the purity of the analyte, High-Resolution Mass Spectrometry (HRMS) confirms the exact molecular formula, and 2D Nuclear Magnetic Resonance (NMR) maps the precise atomic connectivity of the methylene bridge.



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Analytical workflow for the isolation and structural elucidation of **Linagliptin Methyl Dimer**.

Step-by-Step Methodologies

Protocol A: Preparative HPLC Isolation

Causality: Linagliptin and its dimer possess multiple basic nitrogen centers. Using a standard low-pH mobile phase (e.g., 0.1% Formic acid) fully ionizes these sites, leading to poor retention and severe peak tailing due to electrostatic repulsion and secondary interactions with residual column silanols. Therefore, a high-pH volatile buffer system is selected to maintain the analytes in their neutral state, maximizing resolution and sample loadability.

- **Sample Preparation:** Dissolve the crude API (enriched with the dimer impurity) in Methanol:Water (50:50, v/v) to a concentration of 20 mg/mL.
- **Column Selection:** Utilize a preparative C18 column (e.g., 5 μ m, 19 x 250 mm) engineered with hybrid silica to withstand high pH environments.
- **Mobile Phase Configuration:**
 - Buffer A: 10 mM Ammonium Bicarbonate in LC-MS grade water, adjusted to pH 9.0 with ammonium hydroxide.
 - Buffer B: 100% Acetonitrile.
- **Gradient Elution:** Execute a linear gradient from 30% B to 70% B over 25 minutes at a flow rate of 15 mL/min.
- **Fraction Collection:** Monitor UV absorbance at 225 nm and 294 nm. Collect the peak eluting at a relative retention time (RRT) of ~1.35 compared to the main Linagliptin peak.
- **Lyophilization:** Freeze-dry the collected fractions to remove the volatile buffer, yielding >5 mg of the pure dimer (>95% HPLC purity) required for NMR.

Protocol B: High-Resolution Mass Spectrometry (LC-HRMS/MS)

Causality: Quadrupole Time-of-Flight (Q-TOF) MS is chosen because it provides sub-2 ppm mass accuracy, which is mathematically essential for distinguishing the exact molecular formula (C₅₁H₅₆N₁₆O₄) from isobaric interferences [3](#). Collision-Induced Dissociation (CID) is

applied to purposefully cleave the weakest bonds—the amination bridge—proving the dimeric nature of the molecule.

- **Infusion:** Inject the isolated impurity (1 µg/mL in 50% Acetonitrile with 0.1% Formic Acid) into the ESI source.
- **Ionization:** Operate in positive ESI mode. The basic piperidine nitrogens readily accept protons, forming $[M+H]^+$ ions.
- **MS1 Acquisition:** Record the exact mass. The theoretical $[M+H]^+$ for the methyl dimer is m/z 957.4743.
- **MS/MS Fragmentation:** Isolate the m/z 957 precursor ion in the quadrupole and apply a collision energy ramp of 20–45 eV in the collision cell.
- **Data Interpretation:** Analyze the fragment ions. Cleavage of the methylene bridge yields a characteristic monomeric fragment at m/z 473.24 (intact Linagliptin) and an iminium ion at m/z 485.24.

Protocol C: Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality: While MS proves the chemical formula, it cannot definitively locate the position of the methylene bridge. 2D HMBC (Heteronuclear Multiple Bond Correlation) is utilized because it observes scalar couplings across multiple bonds (typically 2J and 3J), unequivocally linking the bridge protons to the piperidine carbons of the Linagliptin monomers [4](#).

- **Sample Prep:** Dissolve 5 mg of the lyophilized dimer in 0.5 mL of deuterated dimethyl sulfoxide (DMSO- d_6). DMSO is chosen for its ability to disrupt hydrogen bonding and fully solubilize the polar dimer.
- **1H NMR (600 MHz):** Acquire the proton spectrum. Identify the diagnostic singlet integrating to 2 protons in the 3.2–3.6 ppm range, indicative of the N-CH₂-N bridge.
- **^{13}C NMR & DEPT-135:** Acquire carbon spectra to identify the distinct methylene carbon (~58 ppm), confirming it is a CH₂ group.

- 2D HMBC: Set up the HMBC experiment optimized for long-range coupling constants ($J=8$ Hz).
- Correlation Mapping: Trace the cross-peak from the bridge protons (~3.45 ppm) to the C-3' carbon of the piperidine ring (~52.4 ppm). This self-validates the exact linkage position.

Quantitative Data Summaries

The following tables summarize the expected analytical outputs that validate the structural elucidation of the **Linagliptin Methyl Dimer**.

Table 1: High-Resolution Mass Spectrometry (HRMS) Data

Compound	Molecular Formula	Theoretical m/z [M+H] ⁺	Observed m/z	Mass Error (ppm)	Key MS/MS Fragments (m/z)
Linagliptin	C ₂₅ H ₂₈ N ₈ O ₂	473.2408	473.2415	+1.5	456.2, 420.2
Linagliptin Methyl Dimer	C ₅₁ H ₅₆ N ₁₆ O ₄	957.4743	957.4751	+0.8	485.2, 473.2, 456.2

Table 2: Key ¹H and ¹³C NMR Chemical Shifts for Linkage Determination

Structural Position	¹ H Shift (ppm, mult, int)	¹³ C Shift (ppm)	Key HMBC Correlations (¹ H → ¹³ C)
N-CH ₂ -N (Bridge)	3.45 (s, 2H)	58.2	C-3' (Piperidine), N-H (if partially protonated)
C-3' (Piperidine)	2.85 (m, 2H)	52.4	N-CH ₂ -N (Bridge carbon)
C-2' (Piperidine)	1.75 (m, 4H)	29.1	C-3'

Conclusion

The structural elucidation of the **Linagliptin Methyl Dimer** requires a rigorous, multi-modal analytical approach. By combining high-pH preparative chromatography for artifact-free isolation, exact mass MS/MS fragmentation for formula confirmation, and 2D NMR correlation mapping for absolute connectivity, scientists can establish a highly reliable, self-validating data package. This workflow not only satisfies stringent regulatory requirements but also provides the mechanistic insight necessary to optimize the manufacturing process and control impurity formation at the source.

References

- Source: PMC (National Institutes of Health)
- Title: Synthesis and Characterization of Process-Related Impurities of Antidiabetic Drug Linagliptin Source: MDPI URL
- Title: UNII 2KBV5Y66DK - **LINAGLIPTIN METHYL DIMER** Source: NDC List URL
- Title: CAS 2463617-49-2 (**Linagliptin Methyl Dimer**)

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- To cite this document: BenchChem. [Structural Elucidation of Linagliptin Methyl Dimer: A Comprehensive Analytical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13842627/docs#structural-elucidation-of-linagliptin-methyl-dimer-a-comprehensive-analytical-guide>]

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